

An In-depth Technical Guide to 2,6-Dimethylhydroquinone (CAS 654-42-2)

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Compound of Interest

Compound Name: 2,6-Dimethylhydroquinone

Cat. No.: B1220660

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2,6-Dimethylhydroquinone** (CAS 654-42-2), a significant endogenous metabolite with potent antioxidant properties. This document consolidates critical data on its chemical and physical characteristics, outlines detailed methodologies for its synthesis and antioxidant capacity assessment, and explores its biological activities and potential therapeutic applications. The information is presented to support researchers, scientists, and professionals in the field of drug development in their understanding and utilization of this compound.

Chemical and Physical Properties

2,6-Dimethylhydroquinone, also known as 2,6-dimethyl-1,4-benzenediol, is a derivative of hydroquinone with two methyl groups attached to the benzene ring.^[1] These substitutions enhance its stability and modulate its reactivity compared to the parent hydroquinone molecule.^[2] It typically appears as a white to off-white crystalline solid.^[2]

Table 1: Physicochemical Properties of **2,6-Dimethylhydroquinone**

Property	Value	Reference(s)
CAS Number	654-42-2	[3]
Molecular Formula	C ₈ H ₁₀ O ₂	[4]
Molecular Weight	138.17 g/mol	[5]
Melting Point	154 °C	[6]
Boiling Point	284.6 °C at 760 mmHg	[1]
Density	1.162 g/cm ³	[1]
Water Solubility	Sparingly soluble	[1]
LogP	1.56	[1]

Table 2: Spectroscopic Data of **2,6-Dimethylhydroquinone**

Spectrum Type	Solvent	Chemical Shifts (ppm) / Key Peaks	Reference(s)
¹ H NMR	DMSO-d ₆	8.43 (s, 2H, -OH), 6.33 (s, 2H, Ar-H), 2.08 (s, 6H, -CH ₃)	[4]
¹³ C NMR	DMSO-d ₆	149.65, 145.33, 125.40, 114.44, 16.66	[4]

Synthesis Protocols

2,6-Dimethylhydroquinone can be synthesized through various methods. Two common routes are the oxidation of 2,6-dimethylphenol and the reduction of 2,6-dimethyl-p-benzoquinone.

Synthesis from 2,6-Dimethylphenol

This method involves the direct oxidation of 2,6-dimethylphenol.

Experimental Protocol:

- **Reaction Setup:** In a suitable reaction vessel, dissolve 2,6-dimethylphenol in an appropriate solvent.
- **Addition of Reagents:** Introduce the oxidizing agent, such as hydrogen peroxide, in the presence of a catalyst like cis-bisglycinato copper (II) monohydrate.[7]
- **Reaction Conditions:** Heat the reaction mixture to approximately 70°C and maintain for 4 hours with continuous stirring.[7]
- **Work-up and Purification:** After the reaction is complete, cool the mixture and perform an appropriate work-up, which may include extraction and washing. The crude product is then purified, typically by recrystallization or column chromatography, to yield pure **2,6-dimethylhydroquinone**. A reported yield for this method is approximately 98%.[7]

Synthesis from 2,6-Dimethyl-p-benzoquinone

This process involves the reduction of the corresponding benzoquinone.

Experimental Protocol:

- **Reaction Setup:** Charge a high-pressure autoclave with 2,6-dimethyl-p-benzoquinone and a suitable solvent such as butyl acetate.[8]
- **Catalyst Addition:** Add a hydrogenation catalyst, for example, Raney nickel.[8]
- **Hydrogenation:** Raise the temperature to 120°C and introduce hydrogen gas at a pressure of 3.5 to 5 kg/cm². [8]
- **Reaction Monitoring:** Maintain the reaction for approximately 4 hours, monitoring the consumption of hydrogen.[8]
- **Isolation:** Upon completion, cool the reactor, release the pressure, and filter the catalyst. The solvent is then removed under reduced pressure to yield **2,6-dimethylhydroquinone**.

Biological Activity and Potential Applications

2,6-Dimethylhydroquinone is recognized for its significant antioxidant properties, which are attributed to its ability to donate hydrogen atoms to neutralize free radicals.[7] This activity

makes it a compound of interest for applications in pharmaceuticals, cosmetics, and as a stabilizer in various industrial processes.^{[1][2]} It is also used as an intermediate in the synthesis of other valuable organic compounds, including dyes and polymers.^{[9][10]}

Table 3: Toxicological Data for **2,6-Dimethylhydroquinone**

Test Type	Route of Exposure	Species	Dose	Reference(s)
LD ₅₀	Oral	Mouse	186 mg/kg	^[1]
LD ₅₀	Intraperitoneal	Mouse	117 mg/kg	^[1]
LDLo	Intraperitoneal	Cat	20 mg/kg	^[1]

Experimental Protocols for Antioxidant Activity Assessment

The antioxidant capacity of **2,6-Dimethylhydroquinone** can be evaluated using various in vitro assays. The DPPH radical scavenging assay and the ABTS radical cation decolorization assay are two of the most common methods.

DPPH (2,2-diphenyl-1-picrylhydrazyl) Radical Scavenging Assay

This assay is based on the reduction of the stable DPPH radical by an antioxidant.

Experimental Protocol:

- Preparation of DPPH Solution: Prepare a 0.1 mM solution of DPPH in methanol. The solution should have a deep purple color.^[1]
- Sample Preparation: Prepare a stock solution of **2,6-dimethylhydroquinone** in a suitable solvent (e.g., methanol or DMSO) and make serial dilutions to obtain a range of concentrations.^[1]

- **Reaction Mixture:** In a cuvette or a 96-well plate, add a specific volume of the **2,6-dimethylhydroquinone** solution to the DPPH solution. A typical ratio is 1:1 (v/v).[\[1\]](#)
- **Incubation:** Incubate the mixture in the dark at room temperature for 30 minutes.[\[11\]](#)
- **Absorbance Measurement:** Measure the absorbance of the solution at 517 nm using a spectrophotometer. A control containing the solvent instead of the sample is also measured.
[\[11\]](#)
- **Calculation:** The percentage of radical scavenging activity is calculated using the following formula: % Scavenging Activity = $[(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] \times 100$ Where A_{control} is the absorbance of the control and A_{sample} is the absorbance of the test sample.

ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) Radical Cation Decolorization Assay

This assay measures the ability of an antioxidant to scavenge the pre-formed ABTS radical cation (ABTS•⁺).

Experimental Protocol:

- **Preparation of ABTS•⁺ Stock Solution:** Prepare a 7 mM aqueous solution of ABTS and a 2.45 mM aqueous solution of potassium persulfate. Mix the two solutions in equal volumes and allow them to stand in the dark at room temperature for 12-16 hours to generate the ABTS•⁺.[\[12\]](#)[\[13\]](#)
- **Preparation of ABTS•⁺ Working Solution:** Dilute the stock solution with a suitable buffer (e.g., ethanol or phosphate-buffered saline, pH 7.4) to an absorbance of 0.700 ± 0.020 at 734 nm.
[\[12\]](#)
- **Sample Preparation:** Prepare various concentrations of **2,6-dimethylhydroquinone** in a compatible solvent.
- **Reaction:** Add a small volume of the sample solution to a larger volume of the ABTS•⁺ working solution and mix thoroughly.[\[12\]](#)

- Incubation and Measurement: Record the absorbance at 734 nm after a set incubation time (e.g., 6 minutes).[14]
- Calculation: The percentage of inhibition is calculated as: % Inhibition = $[(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] \times 100$ The results are often expressed as Trolox Equivalent Antioxidant Capacity (TEAC).

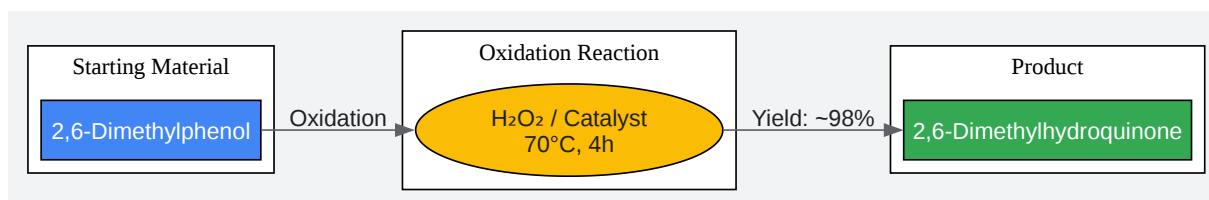
Signaling Pathway and Mechanism of Action

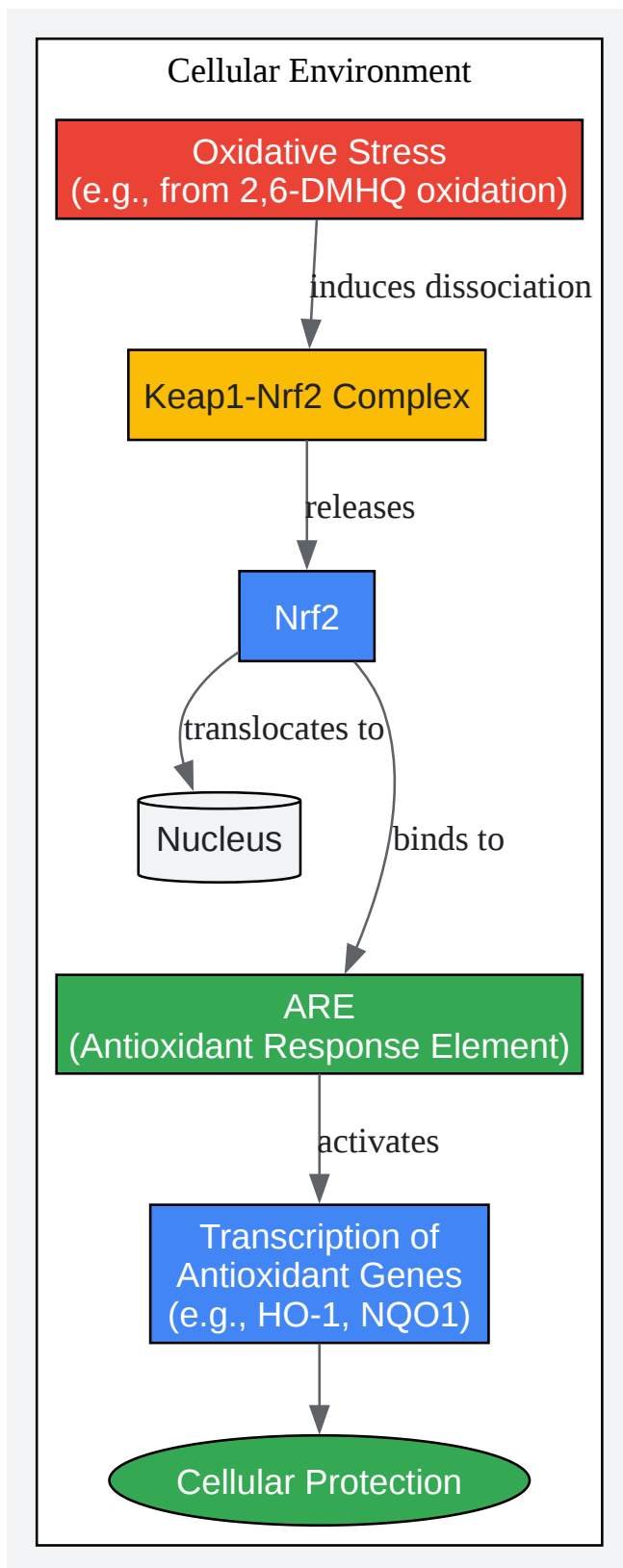
Hydroquinones are known to exert their biological effects through various signaling pathways. A key pathway implicated in the antioxidant response to hydroquinones is the Keap1-Nrf2 pathway.

Under normal conditions, the transcription factor Nrf2 (Nuclear factor erythroid 2-related factor 2) is kept in the cytoplasm by its inhibitor Keap1 (Kelch-like ECH-associated protein 1), which facilitates its degradation. When exposed to oxidative stress, such as that induced by the oxidation of hydroquinones to their corresponding quinones, Keap1 is modified, leading to the release of Nrf2.[5][15] The liberated Nrf2 then translocates to the nucleus, where it binds to the Antioxidant Response Element (ARE) in the promoter region of various antioxidant and cytoprotective genes, initiating their transcription.[15][16] This leads to the synthesis of proteins such as heme oxygenase-1 (HO-1) and NAD(P)H:quinone oxidoreductase 1 (NQO1), which help to mitigate oxidative damage.[17]

Furthermore, hydroquinones have been shown to induce apoptosis (programmed cell death) in certain cell types. This process can be initiated through the intrinsic mitochondrial pathway, involving the activation of caspases, such as caspase-9 and caspase-3.[18]

Below are diagrams illustrating a plausible synthesis workflow and the Nrf2 signaling pathway potentially activated by **2,6-Dimethylhydroquinone**.



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